

In-Depth Technical Guide: 4-Methyl-6-(methylthio)pyrimidin-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-6-(methylthio)pyrimidin-2-ol

Cat. No.: B189747

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CAS Number: 16710-11-5

This technical guide provides a comprehensive overview of **4-Methyl-6-(methylthio)pyrimidin-2-ol**, a heterocyclic organic compound with significant potential for applications in agrochemicals and pharmaceuticals. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Chemical and Physical Properties

4-Methyl-6-(methylthio)pyrimidin-2-ol is a pyrimidine derivative characterized by a methyl group at position 4, a methylthio group at position 6, and a hydroxyl group at position 2 of the pyrimidine ring. It has the molecular formula $C_6H_8N_2OS$ and a molecular weight of 156.21 g/mol. [1] This compound exists in tautomeric forms, primarily with 6-Methyl-2-(methylthio)pyrimidin-4(3H)-one.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	16710-11-5	[2][3][4]
Molecular Formula	C6H8N2OS	[1][2][3]
Molecular Weight	156.21 g/mol	[1]
Appearance	White to off-white solid	
Storage	Sealed in a dry environment at room temperature.	[1]
SMILES	<chem>CC1=CC(=NC(=O)N1)SC</chem>	[1]

Synthesis and Experimental Protocols

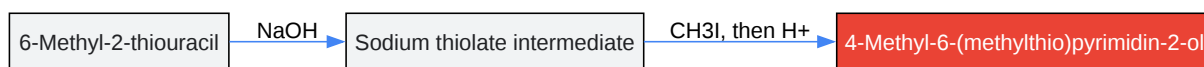
The synthesis of **4-Methyl-6-(methylthio)pyrimidin-2-ol**, often isolated as its more stable tautomer 6-Methyl-2-(methylthio)pyrimidin-4-ol, can be achieved through the methylation of a thiouracil precursor.

Synthesis of 6-Methyl-2-(methylthio)pyrimidin-4-ol

A common synthetic route involves the S-methylation of 6-methyl-2-thiouracil. The following protocol is adapted from established procedures.

Experimental Protocol:

- **Dissolution:** Dissolve 6-methyl-2-thiouracil in an aqueous solution of sodium hydroxide.
- **Methylation:** Cool the solution in an ice bath and slowly add methyl iodide.
- **Reaction:** Allow the mixture to warm to room temperature and stir for several hours to ensure complete reaction.
- **Precipitation:** Cool the resulting solution and acidify with a weak acid, such as acetic acid, to precipitate the product.
- **Isolation and Purification:** Collect the precipitate by filtration, wash with cold water, and dry under a vacuum to yield the final product.



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Caption: Synthesis of **4-Methyl-6-(methylthio)pyrimidin-2-ol**.

Spectral Data

While specific spectral data for **4-Methyl-6-(methylthio)pyrimidin-2-ol** is not readily available in public databases, data for structurally similar compounds provides an expected analytical profile.

Table 2: Expected Spectral Data

Analysis	Expected Peaks/Signals
^1H NMR	Signals corresponding to the methyl protons (CH_3), methylthio protons (S-CH_3), and the pyrimidine ring proton.
^{13}C NMR	Resonances for the carbon atoms of the methyl group, methylthio group, and the pyrimidine ring.
IR (cm^{-1})	Characteristic peaks for N-H, C=O (from tautomer), C=N, and C-S stretching vibrations.
Mass Spec (m/z)	Molecular ion peak corresponding to the molecular weight of the compound.

Derivatives of this compound have been characterized, for instance, the ^1H NMR spectrum of 2-[(4-methyl-6-oxo-1,6-dihydropyrimidin-2-yl)thio]-N-phenylacetamide, a derivative, shows characteristic peaks for the methyl group at 2.13 ppm, the methylene group of the thioacetate at 4.07 ppm, and the pyrimidine ring proton at 5.99 ppm.[5]

Biological Activity and Potential Applications

Pyrimidine derivatives are a well-established class of compounds with a wide range of biological activities. Research into **4-Methyl-6-(methylthio)pyrimidin-2-ol** and its analogs has revealed potential applications in several areas.

Plant Growth Stimulation

Derivatives of 6-methyl-2-(methylthio)pyrimidin-4-ol have demonstrated significant plant growth-stimulating properties.^{[6][7]} These compounds have been shown to be effective at promoting plant growth, indicating their potential use as agrochemicals.^{[7][8]}

Antimicrobial and Antifungal Activity

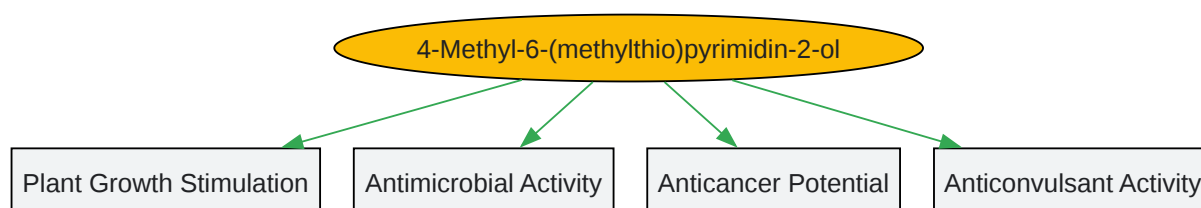
The pyrimidine scaffold is a common feature in many antimicrobial and antifungal agents. While specific data for the title compound is limited, related pyrimidine derivatives have shown promising activity against various bacterial and fungal strains.

Anticancer and Antiviral Potential

Numerous pyrimidine analogs have been investigated for their potential as anticancer and antiviral drugs.^[8] The structural similarity of **4-Methyl-6-(methylthio)pyrimidin-2-ol** to nucleobases suggests that it could interfere with nucleic acid synthesis or other cellular processes in cancer cells and viruses. For instance, certain pyrazolo[3,4-d]pyrimidines bearing a methylthio group have been evaluated for their effects on cell proliferation and receptor tyrosine kinase phosphorylation.^[9]

Anticonvulsant Activity

Derivatives of 6-methyl-2-thioxo-2,3-dihydropyrimidin-4(1H)-one have been synthesized and evaluated for their anticonvulsant properties, with some compounds showing significant activity in preclinical models.^[5]



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Caption: Potential biological activities of **4-Methyl-6-(methylthio)pyrimidin-2-ol**.

Safety and Handling

4-Methyl-6-(methylthio)pyrimidin-2-ol is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), and H335 (May cause respiratory irritation).^[1] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

4-Methyl-6-(methylthio)pyrimidin-2-ol is a versatile pyrimidine derivative with a range of potential biological activities that warrant further investigation. Its demonstrated efficacy as a plant growth stimulant, coupled with the known antimicrobial, anticancer, and anticonvulsant properties of related compounds, makes it a molecule of significant interest for both agricultural and pharmaceutical research and development. Further studies are needed to fully elucidate its mechanisms of action and to explore its full therapeutic and commercial potential.

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